

storage and stability guidelines for "CFTR activator 1" solutions

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Compound of Interest

Compound Name: CFTR activator 1

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Application Notes and Protocols for CFTR Activator Solutions

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the storage, stability, and use of two distinct small molecule activators of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR): **CFTR activator 1** (CAS 2768261-09-0) and CFTR Activator, Cact-A1 (CAS 354576-90-2). Adherence to these protocols is crucial for ensuring the reproducibility and accuracy of experimental results.

Compound Identification and Mechanism of Action

It is imperative to distinguish between the two commercially available compounds often referred to as "**CFTR activator 1**". Their distinct chemical structures and mechanisms of action necessitate different handling and experimental design.

- **CFTR activator 1** (CAS 2768261-09-0): A potent and selective CFTR activator with an EC₅₀ of 23 nM.^[1] This compound has been shown to potently activate the CFTR chloride channel in FRT cells expressing human CFTR, with an EC₅₀ of 342 nM in the presence of 50 nM Forskolin.^{[1][2]} It has been observed to marginally increase cAMP levels in CHO-K1 cells.^[2]

- CFTR Activator, Cact-A1 (CAS 354576-90-2): An aminopyrazolocarbonitrile compound that activates both wild-type and Δ F508-CFTR channel activity in a cAMP-independent manner. This activation is reversible and can be blocked by the CFTR inhibitor, CFTRinh-172.

Storage and Stability Guidelines

Proper storage and handling of "CFTR activator 1" and "Cact-A1" solutions are critical to maintain their potency and ensure experimental consistency.

Table 1: Storage and Stability of Stock Solutions

Compound	CAS Number	Solvent	Storage Temperature	Shelf Life	Notes
CFTR activator 1	2768261-09-0	DMSO	-80°C	6 months ^[1]	Aliquot to avoid repeated freeze-thaw cycles.
	-20°C	1 month ^[1]			
CFTR Activator, Cact-A1	354576-90-2	DMSO	-20°C	Up to 6 months	Aliquot and protect from light.

Working Solutions

For in vivo experiments, it is highly recommended to prepare fresh working solutions daily.^[1] If precipitation occurs during the preparation of any solution, gentle heating and/or sonication can be used to aid dissolution.

Solution Preparation Protocols

CFTR activator 1 (CAS 2768261-09-0)

In Vitro Stock Solution (10 mM in DMSO): Detailed instructions for preparing a DMSO stock solution can be found from the supplier.^[2]

In Vivo Formulation Example (for a 1 mL working solution):^[1]

- Begin with a 25.0 mg/mL stock solution of **CFTR activator 1** in DMSO.
- Add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is clear.
- Add 450 µL of saline to bring the final volume to 1 mL.

CFTR Activator, Cact-A1 (CAS 354576-90-2)

In Vitro Stock Solution (e.g., 100 mg/mL in DMSO): This compound is soluble in DMSO at concentrations up to 100 mg/mL. Following reconstitution, it is recommended to aliquot the stock solution and freeze it at -20°C.

Experimental Protocols

Ussing Chamber Assay for CFTR Activation

The Ussing chamber is the gold standard for measuring ion transport across epithelial monolayers. This protocol provides a general framework for assessing the activity of CFTR activators.

Materials:

- Polarized epithelial cells (e.g., FRT, Calu-3, or primary human bronchial epithelial cells) cultured on permeable supports (e.g., Snapwell™ or Transwell®).
- Ussing chamber system with voltage-clamp amplifier.
- Ag/AgCl electrodes with 3M KCl agar bridges.
- Ringer's solution (e.g., 120 mM NaCl, 10 mM D-glucose, 3.3 mM KH₂PO₄, 0.83 mM K₂HPO₄, 1.2 mM MgCl₂, 1.2 mM CaCl₂), pH 7.4, bubbled with 95% O₂/5% CO₂.
- CFTR modulators: Amiloride (ENaC inhibitor), Forskolin (adenylyl cyclase activator, for use with **CFTR activator 1**), CFTRinh-172 (CFTR inhibitor).

- **CFTR activator 1** or Cact-A1.

Workflow Diagram:



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Ussing Chamber Experimental Workflow

Procedure:

- Prepare and warm all solutions to 37°C and bubble with 95% O₂/5% CO₂.
- Mount the permeable support with the cell monolayer in the Ussing chamber, ensuring a good seal.
- Add Ringer's solution to both the apical and basolateral chambers.
- Equilibrate the system and establish a stable baseline short-circuit current (I_{sc}).
- Inhibit the epithelial sodium channel (ENaC) by adding amiloride (e.g., 100 μM) to the apical chamber.
- Once a new stable baseline is achieved, add the CFTR activator to the appropriate chamber(s).
 - For **CFTR activator 1** (CAS 2768261-09-0): A co-treatment with a low concentration of forskolin (e.g., 50 nM) may be required to observe potent activation.^{[1][2]} Test a concentration range of 30 nM to 10 μM.^{[1][2]}
 - For CFTR Activator, Cact-A1 (CAS 354576-90-2): This compound does not require cAMP stimulation. A concentration range of 1 μM to 30 μM can be explored.

- After the activator-induced current has peaked and stabilized, confirm that the current is CFTR-specific by adding a CFTR inhibitor, such as CFTRinh-172 (e.g., 10 μ M), to the apical chamber.

Patch-Clamp Electrophysiology for Single-Channel Analysis

Patch-clamp is a powerful technique to study the properties of individual ion channels. The excised inside-out patch configuration is particularly useful for studying CFTR, as it allows for the direct application of compounds to the intracellular face of the channel.

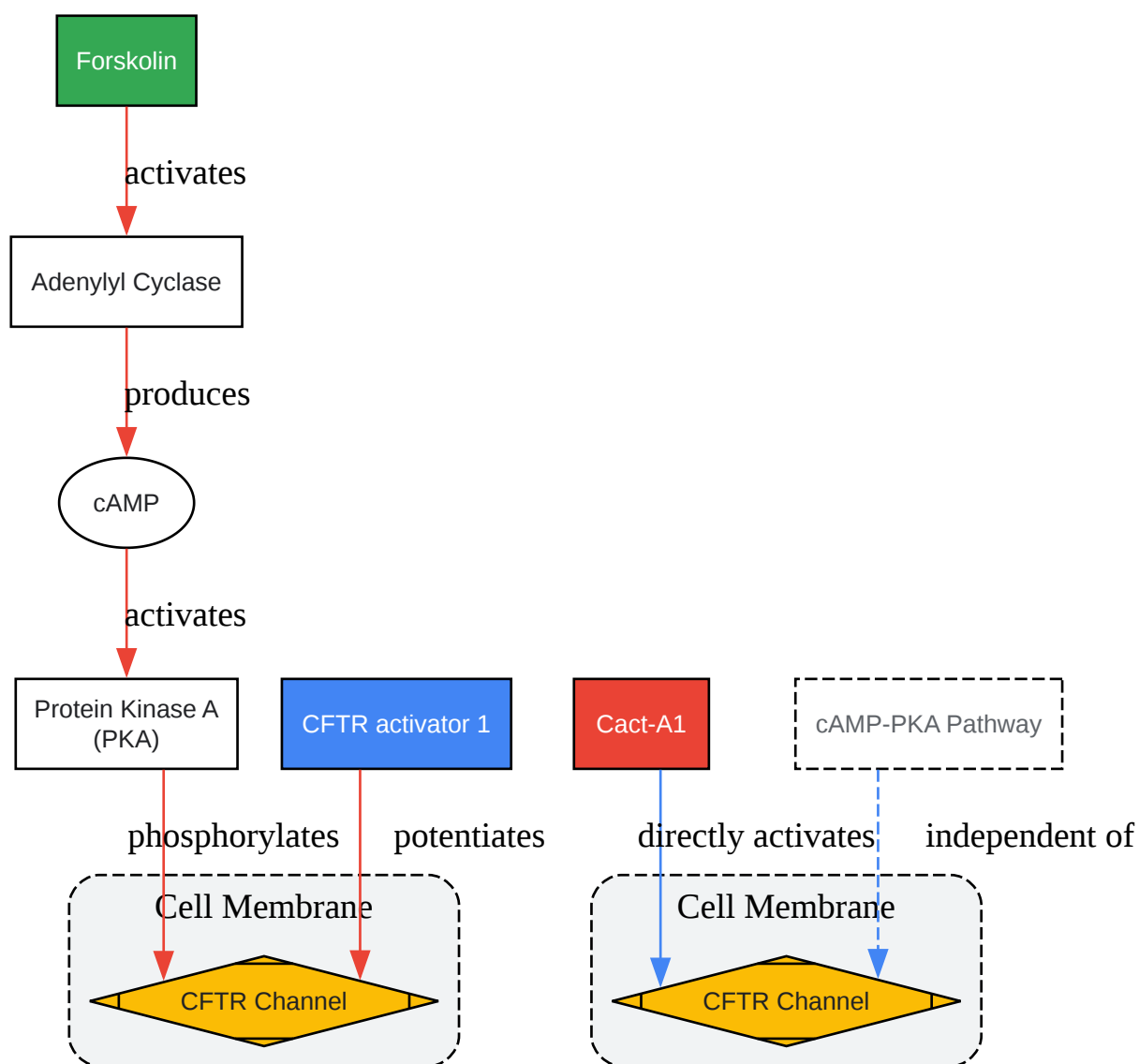
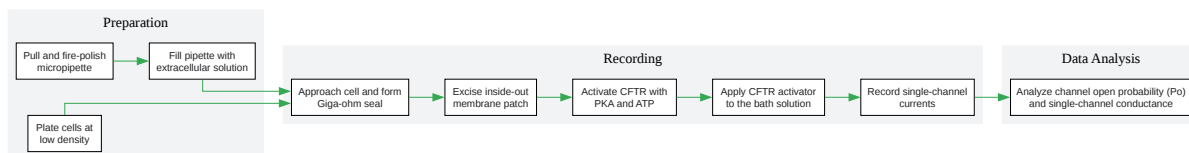
Materials:

- Cells expressing CFTR (e.g., BHK or CHO cells).
- Patch-clamp rig with amplifier, micromanipulator, and data acquisition system.
- Borosilicate glass capillaries for pulling micropipettes.
- Intracellular and extracellular solutions (see Table 2).
- ATP and Protein Kinase A (PKA) for channel activation.
- **CFTR activator 1** or Cact-A1.

Table 2: Example Patch-Clamp Solutions

Solution	Composition
Pipette (Extracellular)	140 mM NMDG-Cl, 2 mM MgCl ₂ , 5 mM CaCl ₂ , 10 mM TES, pH 7.4
Bath (Intracellular)	140 mM NMDG-Cl, 2 mM MgCl ₂ , 1 mM EGTA, 10 mM TES, pH 7.4

Workflow Diagram:



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References

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